

Formamide-d3: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Formamide-d3

Cat. No.: B1339750

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CAS Number: 43380-64-9

Abstract

Formamide-d3, the deuterated isotopologue of formamide, is a versatile solvent and reagent with significant applications across various scientific disciplines, including molecular biology, analytical chemistry, and pharmaceutical sciences. Its unique properties, stemming from the replacement of protium with deuterium, make it an invaluable tool for researchers and drug development professionals. This technical guide provides an in-depth overview of **Formamide-d3**, its physicochemical properties, and its key applications, with a focus on detailed experimental protocols and data presentation.

Introduction

Formamide (CH_3NO) is a simple amide derived from formic acid. It is a colorless and odorless liquid that is miscible with water and many organic solvents.^[1] **Formamide-d3** (CD_3NO) is a deuterated form of formamide where the three hydrogen atoms have been replaced with deuterium atoms. This isotopic substitution does not significantly alter the chemical reactivity of the molecule but imparts a higher molecular weight and distinct spectroscopic properties, which are leveraged in various advanced analytical techniques.

The primary significance of **Formamide-d3** lies in its utility as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Its deuterated nature allows its signals to be distinguished from those of non-deuterated analytes. Furthermore, like its non-deuterated counterpart, **Formamide-d3** is an effective denaturant for nucleic acids and a useful component in cryopreservation media. In the pharmaceutical industry, formamide and its derivatives are employed as solvents in drug synthesis and formulation to enhance the solubility of poorly soluble active pharmaceutical ingredients (APIs).[2]

Physicochemical Properties

A summary of the key physicochemical properties of Formamide and **Formamide-d3** is presented in Table 1. The isotopic substitution results in a slight increase in molecular weight and density.

Property	Formamide	Formamide-d3	Reference(s)
CAS Number	75-12-7	43380-64-9	[1]
Molecular Formula	CH ₃ NO	CD ₃ NO	[1]
Molecular Weight	45.04 g/mol	48.07 g/mol	[1]
Appearance	Colorless liquid	Colorless liquid	
Density	1.133 g/cm ³	~1.18 g/cm ³	
Boiling Point	210 °C	~210 °C	
Melting Point	2.5 °C	~2.5 °C	
Solubility in Water	Miscible	Miscible	

Applications in Research and Drug Development

Internal Standard in Quantitative NMR (qNMR)

Deuterated solvents are fundamental for acquiring high-quality NMR spectra. In quantitative NMR (qNMR), a technique for determining the concentration of a substance, an internal standard with a known concentration is added to the sample. **Formamide-d3** can serve as an

excellent internal standard due to its simple spectrum and the fact that its deuterium signals do not interfere with the proton signals of the analyte.

The following is a general protocol for using **Formamide-d3** as an internal standard for the quantification of an analyte.

Materials:

- Analyte of interest
- **Formamide-d3** (as the internal standard)
- Appropriate deuterated solvent (e.g., Chloroform-d, DMSO-d6)
- High-precision analytical balance
- NMR spectrometer

Procedure:

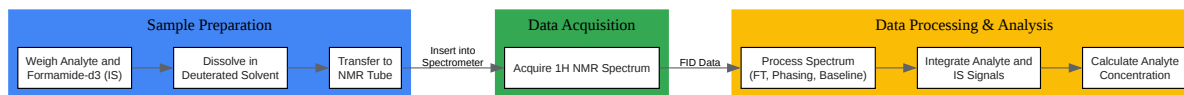
- Preparation of the Internal Standard Stock Solution:
 - Accurately weigh a known amount of **Formamide-d3**.
 - Dissolve it in a precise volume of the chosen deuterated solvent to create a stock solution of known concentration.
- Sample Preparation:
 - Accurately weigh a known amount of the analyte.
 - Dissolve the analyte in a precise volume of the deuterated solvent.
 - Add a precise volume of the **Formamide-d3** internal standard stock solution to the analyte solution.
 - Vortex the final solution to ensure homogeneity.
- NMR Data Acquisition:

- Transfer the prepared sample to an NMR tube.
- Acquire the ^1H NMR spectrum of the sample. Ensure that the spectral width is sufficient to encompass the signals of both the analyte and any residual proton signals from the **Formamide-d3**.
- Optimize acquisition parameters, such as the relaxation delay (D1), to ensure full relaxation of all signals for accurate integration.
- Data Processing and Quantification:
 - Process the acquired spectrum (e.g., Fourier transform, phase correction, baseline correction).
 - Integrate the well-resolved signals of both the analyte and the residual proton signal of **Formamide-d3**.
 - Calculate the concentration of the analyte using the following formula:

$$\text{Concentration_analyte} = (\text{Integral_analyte} / \text{N_protons_analyte}) * (\text{N_protons_IS} / \text{Integral_IS}) * (\text{M_IS} / \text{M_analyte}) * (\text{Weight_IS} / \text{Weight_analyte}) * \text{Purity_IS}$$

Where:

- Integral is the integrated area of the respective signal.
- N_protons is the number of protons giving rise to the signal.
- M is the molar mass.
- Weight is the mass of the substance.
- Purity_IS is the purity of the internal standard.



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Quantitative NMR (qNMR) Workflow using an Internal Standard.

DNA Denaturation

Formamide is a widely used chemical denaturant for nucleic acids. It lowers the melting temperature (T_m) of DNA by disrupting the hydrogen bonds between base pairs, thereby separating the double helix into single strands. This property is crucial in various molecular biology techniques, such as in situ hybridization (ISH), polymerase chain reaction (PCR), and DNA sequencing. The use of formamide allows these procedures to be carried out at lower temperatures, which helps to preserve the integrity of the nucleic acids and cellular structures.

The following is a generalized protocol for denaturing cellular DNA on a slide for FISH using formamide.

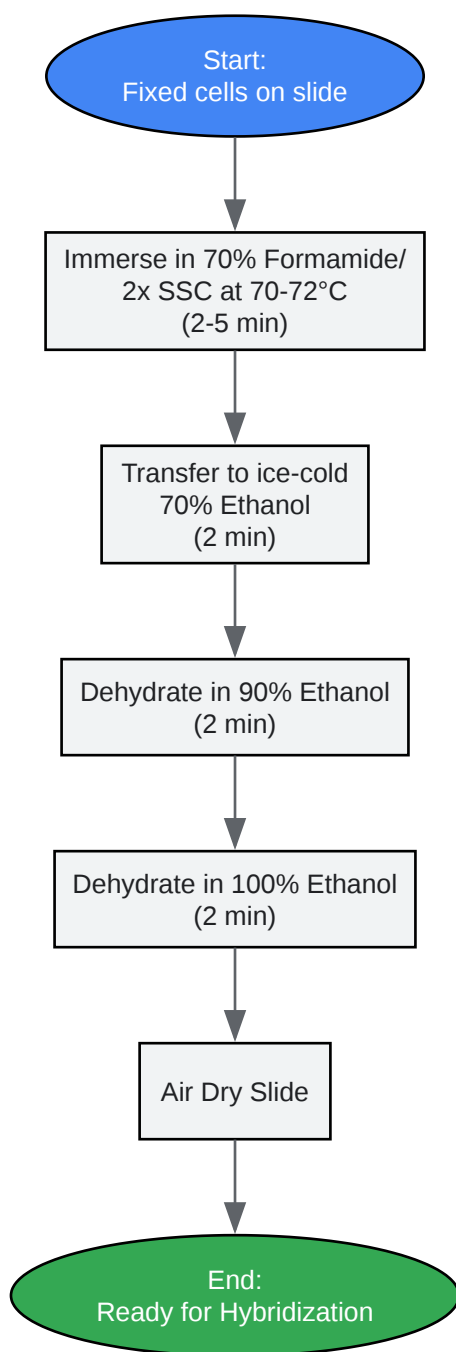
Materials:

- Microscope slides with fixed cells
- Denaturation solution: 70% formamide in 2x SSC (Saline-Sodium Citrate) buffer
- Ethanol series (70%, 90%, 100%)
- Water bath or incubator set to 70-72°C
- Ice-cold ethanol (70%)

Procedure:

- Pre-warm Denaturation Solution: Pre-warm the 70% formamide/2x SSC solution to 70-72°C.

- Denaturation: Immerse the slides in the pre-warmed denaturation solution for 2-5 minutes. The exact time may need to be optimized depending on the cell type and fixation method.
- Dehydration: Immediately transfer the slides to ice-cold 70% ethanol for 2 minutes.
- Complete Dehydration: Dehydrate the slides by immersing them in a series of ethanol concentrations: 90% for 2 minutes, followed by 100% for 2 minutes.
- Air Dry: Allow the slides to air dry completely before proceeding with the hybridization step.



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Workflow for DNA Denaturation using Formamide in FISH.

Cryopreservation

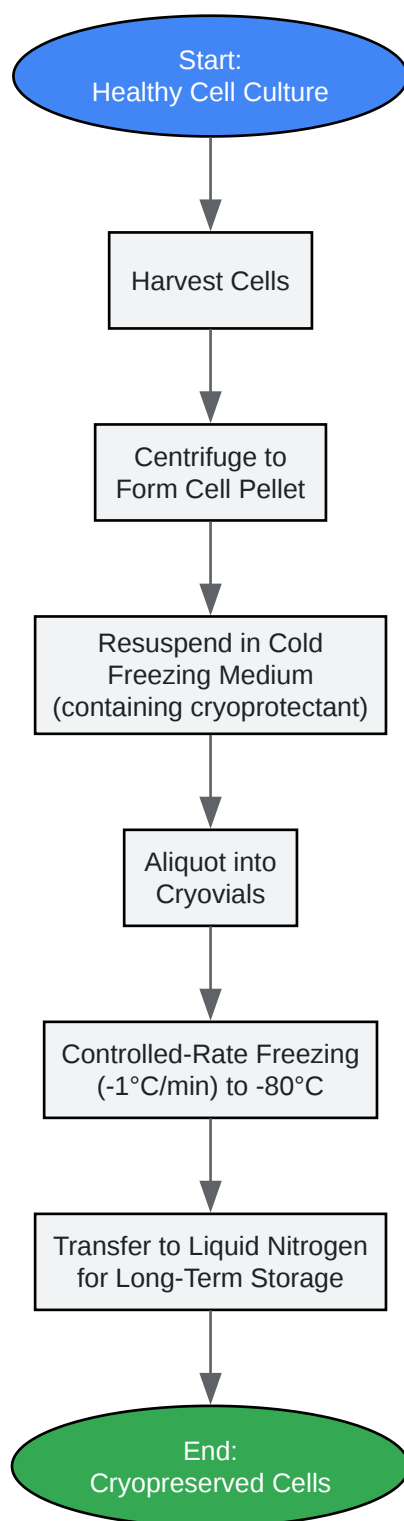
Cryopreservation is a process used to preserve cells, tissues, and other biological constructs at very low temperatures. Formamide can be used as a component of cryoprotectant solutions. Cryoprotectants are substances that protect biological tissue from damage during freezing.

Formamide, as a permeating cryoprotectant, helps to reduce the formation of damaging ice crystals within the cells.

While specific protocols vary depending on the cell type, a general workflow for cryopreservation is outlined below. Formamide can be included as a component of the freezing medium.

Procedure:

- **Cell Harvest:** Harvest cells in the logarithmic growth phase.
- **Cell Pellet Preparation:** Centrifuge the cell suspension to obtain a cell pellet.
- **Resuspension in Freezing Medium:** Resuspend the cell pellet in a pre-chilled freezing medium. A typical freezing medium consists of a basal medium, a protein source (like fetal bovine serum), and a cryoprotectant (such as DMSO or a mixture including formamide).
- **Aliquoting:** Dispense the cell suspension into cryovials.
- **Controlled Freezing:** Place the cryovials in a controlled-rate freezing container (e.g., Mr. Frosty) and store at -80°C overnight. This allows for a slow cooling rate of approximately $-1^{\circ}\text{C}/\text{minute}$.
- **Long-Term Storage:** Transfer the vials to a liquid nitrogen tank for long-term storage in the vapor phase (-135°C to -190°C).



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General Workflow for Cell Cryopreservation.

Solvent in Pharmaceutical Formulation

Formamide and its derivatives are valuable solvents in the pharmaceutical industry. They can be used as reaction solvents in the synthesis of APIs and as excipients in drug formulations. Their high polarity and ability to form hydrogen bonds allow them to dissolve a wide range of compounds, including those that are poorly soluble in water. This property is particularly useful for enhancing the bioavailability of certain drugs.

Significance in Drug Discovery and Development

The applications of **Formamide-d3** and its non-deuterated counterpart are highly relevant to the drug discovery and development process:

- **Quantitative Analysis:** The use of **Formamide-d3** as an internal standard in qNMR and LC-MS/MS is crucial for the accurate quantification of drug candidates, metabolites, and impurities during preclinical and clinical development.
- **Metabolic Flux Analysis:** Stable isotope-labeled compounds, including deuterated molecules, are used in metabolic flux analysis (MFA) to study the metabolic pathways of cells. This can provide insights into disease mechanisms and the effects of drug candidates on cellular metabolism.
- **Formulation Development:** The solvent properties of formamide are utilized in the formulation of drug products to improve solubility and stability.
- **Molecular Biology Assays:** The role of formamide in DNA denaturation is integral to many genetic and cellular assays used in target identification and validation.

Conclusion

Formamide-d3 is a key enabling tool for researchers and scientists in both academic and industrial settings. Its unique properties as a deuterated compound make it an ideal internal standard for precise quantitative measurements, a critical aspect of drug development. Furthermore, its role as a denaturant and cryoprotectant, shared with its non-deuterated form, underpins a wide array of essential laboratory techniques. A thorough understanding of the properties and applications of **Formamide-d3**, as outlined in this guide, is essential for its effective and safe utilization in advancing scientific research and pharmaceutical innovation.

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References

- 1. Formamide - Wikipedia [en.wikipedia.org]
- 2. Formamide in the Pharmaceutical Industry [sincerechemicals.com]
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